

Application Notes: Measuring Carcass Composition Changes with Ralgro® (Zeranol)

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Compound of Interest

Compound Name: Ralgro

Cat. No.: B1209543

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for measuring changes in carcass composition in livestock, specifically beef cattle, following the administration of **Ralgro®**, an anabolic agent containing the active ingredient zeranol.

1.0 Introduction

Ralgro® is a brand name for a growth-promoting implant containing zeranol, a synthetic non-steroidal estrogen.[1] Zeranol is an anabolic agent used in the beef industry to increase the rate of weight gain and improve feed efficiency in cattle.[2][3][4] Its mechanism of action involves stimulating the animal's natural growth systems.[4][5] Zeranol influences the pituitary gland to increase the secretion of somatotropin (growth hormone), which promotes protein synthesis and nitrogen retention, leading to increased muscle development.[6][7][8][9] Studies have shown that implanting with **Ralgro®** can lead to fatter carcasses, potentially increasing the quality grade and tenderness of the meat.[10][11]

2.0 Expected Effects on Carcass Composition

The administration of **Ralgro®** is expected to alter the proportion of muscle, fat, and bone in the carcass. As animals grow, the proportion of fat naturally increases while muscle and bone decrease relative to total body weight.[12] **Ralgro®** enhances this process by promoting protein deposition while also influencing fat accretion.[13] The primary expected outcomes are

an increase in lean muscle mass and, in many cases, an increase in fat deposition, including both subcutaneous (backfat) and intramuscular fat (marbling).[10][11][14]

Parameter	Expected Change with Ralgro®	Primary Measurement Method(s)
Lean Muscle Mass	Increase	Ribeye Area (REA), Carcass Dissection, DXA Scan
Fat Deposition	Increase / No Change	Backfat Thickness, Rump Fat, % Intramuscular Fat (%IMF), KPH Fat, DXA Scan
Bone Mass	No Significant Change / Slight Decrease	Carcass Dissection, DXA Scan
Overall Weight Gain	Increase	Live Weight, Hot Carcass Weight
Feed Efficiency	Improvement	Feed Conversion Ratio Calculation
Quality Grade	Increase / No Change	Marbling Score Assessment
Yield Grade	Increase / No Change	Calculation using HCW, REA, Backfat, and KPH

3.0 Experimental Protocols

Protocol 1: Administration of Ralgro® Implants

This protocol details the standardized procedure for implanting **Ralgro®** to ensure consistent dosage and proper placement, minimizing stress and potential complications.

3.1 Materials

- **Ralgro®** (zeranol) 36 mg implants[2][15]
- Ralogun® pellet injector/applicator[16]

- Sharp, sterile needles for the applicator
- Animal restraining equipment (e.g., chute or headgate)
- Disinfectant (e.g., rubbing alcohol)
- Cotton or gauze pads[15][16]
- Protective gloves

3.2 Procedure

- Securely restrain the animal to allow safe and easy access to the ear.
- Load a **Ralgro**® cartridge into the Ralogun® applicator according to the manufacturer's instructions.[17] Ensure a new, sharp needle is properly seated in the applicator.[15][17][18]
- Identify the implant site: the subcutaneous tissue on the back side of the ear, between the skin and the cartilage, below the ear's midline.[17][18] The implant should not be placed closer to the head than the edge of the auricular cartilage ring.[17][18]
- Thoroughly cleanse the identified puncture site with a cotton or gauze pad moistened with disinfectant.[15][16][17]
- Grasping the ear, insert the needle under the loose skin, advancing it its full length toward the base of the ear. Take care to avoid piercing cartilage or major blood vessels.[15][16]
- Fully depress the trigger to deliver the 36 mg dose (3 pellets).[16]
- Keep the trigger depressed while slowly withdrawing the needle to ensure the pellets remain in the subcutaneous tissue and are not pulled out.[15][16][18]
- Gently palpate the implant site to confirm that the pellets are in place.
- Wipe the needle with a disinfectant-moistened gauze before the next animal.[15][17][18]

Protocol 2: In Vivo Carcass Composition Assessment via Ultrasound

Real-time ultrasound is a non-invasive method for estimating carcass traits on live animals, allowing for longitudinal studies of composition changes over time.[19][20][21] It is a cost-effective alternative to slaughter and provides valuable data for genetic selection and research. [19][22]

3.3 Materials

- Real-time ultrasound machine with a high-frequency linear-array transducer (e.g., 3.5 MHz)
- Standoff pad/guide to conform to the animal's back curvature[20]
- Vegetable oil or acoustic gel
- Clippers for removing hair (if necessary)
- Computer with certified image analysis software

3.4 Procedure

- Restrain the animal in a chute to minimize movement.
- If the animal has a thick hair coat, clip the hair from the measurement locations to ensure clear images.
- Liberally apply acoustic gel or oil to the transducer and the skin over the measurement sites.
- Ribeye Area (REA) and 12th-13th Rib Fat Thickness (Backfat):
 - Place the transducer and standoff guide between the 12th and 13th ribs.[20][23]
 - Capture a clear cross-sectional image of the longissimus dorsi (ribeye) muscle.[19]
 - Using the analysis software, trace the border of the ribeye muscle to calculate its area in square inches.

- Measure the fat thickness at a point three-fourths of the lateral length of the ribeye muscle, perpendicular to the skin surface.[20]
- Rump Fat Thickness:
 - Place the transducer between the hooks (hips) and pins of the animal.[19]
 - Capture an image showing the fat layer over the gluteus medius muscle and measure its depth in inches.[19]
- Percent Intramuscular Fat (%IMF) / Marbling:
 - This is estimated by the software through analysis of the acoustic signals within the captured ribeye muscle image.[19][23]
- Save all images and data. All image interpretation should be performed by a technician certified by a recognized organization (e.g., Animal Ultrasound Practitioners Association) to ensure accuracy and consistency.[22]

Protocol 3: Post-Mortem Carcass Composition Analysis

Post-mortem analysis provides the most accurate and direct measurements of carcass composition. These methods are the gold standard for validating in vivo techniques.

3.5 Materials

- Standard slaughter and carcass processing equipment
- Scales for weighing carcass and components
- Ruler and/or calipers
- Ribeye area grid
- Dual-Energy X-ray Absorptiometry (DXA) scanner (optional, for advanced analysis)
- Grinder and equipment for chemical analysis (optional, for advanced analysis)

3.6 Procedure

- Following the experimental period, transport animals to a harvesting facility.
- Collect pre-slaughter live weights.
- Slaughter animals using humane, standardized procedures.
- Hot Carcass Weight (HCW): Record the weight of the carcass immediately after the removal of the head, hide, feet, and internal organs.
- Chill the carcasses at approximately 2-4°C for at least 24 hours.
- Post-Chill Measurements:
 - Cold Carcass Weight (CCW): Record the weight of the chilled carcass.
 - Rib the carcass between the 12th and 13th ribs to expose the longissimus dorsi muscle.
 - Ribeye Area (REA): Use a plastic grid or digital imaging to measure the area of the exposed ribeye muscle.
 - Subcutaneous Fat Thickness (SFT): Use a ruler to measure the fat depth over the ribeye at the 3/4 lateral position.
 - Kidney, Pelvic, and Heart (KPH) Fat: Manually remove the internal fat from the kidney, pelvic, and heart regions, weigh it, and express it as a percentage of the HCW.
 - USDA Quality and Yield Grades: Have a certified grader evaluate the carcass for marbling, maturity, and other factors to assign a Quality Grade (e.g., Prime, Choice, Select) and calculate the Yield Grade.
- Advanced Analysis (Optional):
 - DXA Scanning: Scan a half-carcass using a DXA machine. This technology provides precise, objective measurements of the lean meat, fat, and bone content of the carcass. [\[24\]](#)[\[25\]](#)[\[26\]](#)

- **Carcass Dissection and Chemical Analysis:** For the most detailed analysis, physically separate the entire half-carcass into lean tissue, fat (subcutaneous and intermuscular), and bone, and weigh each component.[26] A representative sample (e.g., the 9th-10th-11th rib cut) can be ground, homogenized, and chemically analyzed to determine the precise percentages of water, protein, lipid, and ash.[24][27]

4.0 Data Presentation

Quantitative results from **Ralgro®** studies should be summarized for clear comparison between treatment and control groups.

Table 1: Example Data Summary from a Hypothetical **Ralgro®** Study in Steers

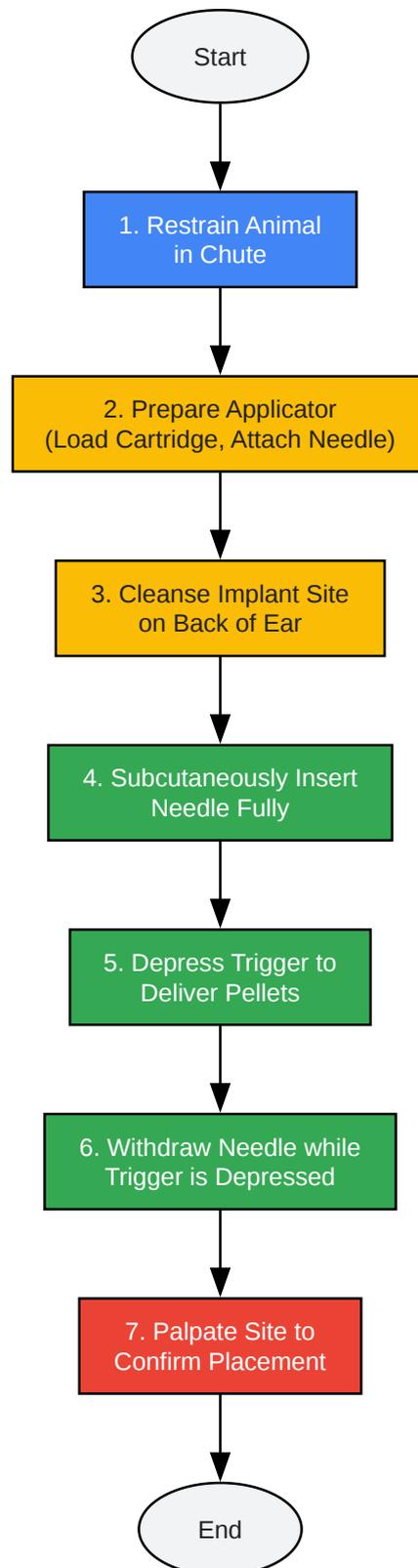
Parameter	Control Group (n=50)	Ralgro® Group (n=50)	P-value
Initial Live Weight (kg)	340.5 ± 5.1	341.2 ± 4.9	0.78
Final Live Weight (kg)	585.3 ± 7.8	610.7 ± 8.2	<0.05
Average Daily Gain (kg/day)	1.44	1.59	<0.05
Hot Carcass Weight (kg)	351.2 ± 4.5	369.5 ± 5.1	<0.05
Ribeye Area (cm ²)	78.7 ± 2.1	82.3 ± 2.4	<0.05
Backfat Thickness (mm)	12.1 ± 0.8	14.5 ± 0.9	<0.05
% Intramuscular Fat (Marbling)	4.8 ± 0.3	5.5 ± 0.4	<0.05
USDA Yield Grade	2.8	3.2	<0.05
% Choice or Higher	68%	82%	<0.05

5.0 Mandatory Visualizations



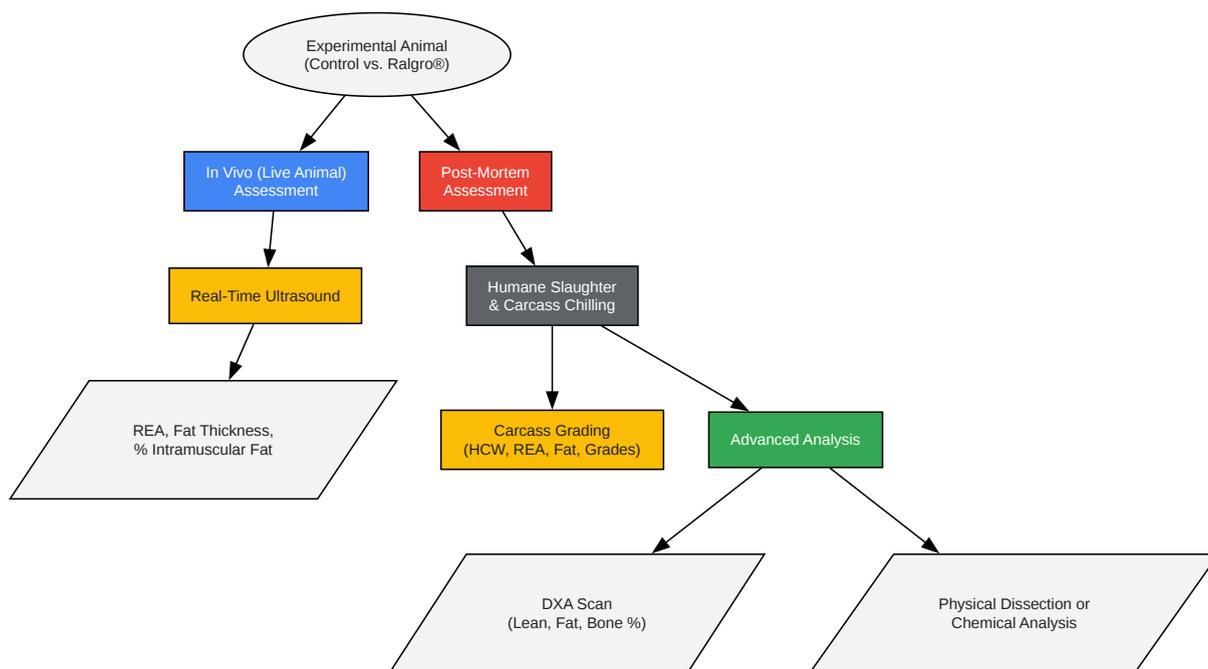
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Caption: Simplified anabolic signaling pathway of **Ralgro®** (Zeranol).



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Caption: Standardized workflow for the administration of **Ralgro®** implants.



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References

- 1. Zeranol - Wikipedia [en.wikipedia.org]
- 2. merck-animal-health-usa.com [merck-animal-health-usa.com]

- 3. merck-animal-health-usa.com [merck-animal-health-usa.com]
- 4. msd-animal-health.com [msd-animal-health.com]
- 5. merck-animal-health.ca [merck-animal-health.ca]
- 6. Effects of α -zearalanol on spermatogenesis and sex hormone levels of male mice - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 7. krex.k-state.edu [krex.k-state.edu]
- 8. bovine-ojs-tamu.tdl.org [bovine-ojs-tamu.tdl.org]
- 9. researchgate.net [researchgate.net]
- 10. Effects of Ralgro® implants from birth to slaughter on carcass and meat traits of young bulls [krex.k-state.edu]
- 11. newprairiepress.org [newprairiepress.org]
- 12. Live Animal and Carcass Composition Measurement - Designing Foods - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/21111111/)]
- 13. digitalcommons.usu.edu [digitalcommons.usu.edu]
- 14. files01.core.ac.uk [files01.core.ac.uk]
- 15. msd-animal-health.co.za [msd-animal-health.co.za]
- 16. msd-animal-health.co.za [msd-animal-health.co.za]
- 17. merck-animal-health.ca [merck-animal-health.ca]
- 18. RALGRO® (zeranol implants) IMPLANTS IN CARTRIDGES FOR BEEF CATTLE [[dailymed.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 19. thebeefsite.com [thebeefsite.com]
- 20. uaex.uada.edu [uaex.uada.edu]
- 21. 3D cameras for evaluating carcass & live animal composition | Dellait [dellait.com]
- 22. Province of Manitoba | agriculture - Real-Time Ultrasound Evaluation of Carcass Traits [gov.mb.ca]
- 23. Using Live Animal Carcass Ultrasound Information in Beef Cattle Selection | Mississippi State University Extension Service [extension.msstate.edu]
- 24. Estimation of carcass chemical composition in beef-on-dairy cattle using dual-energy X-ray absorptiometry (DXA) scans of cold half-carcass or 11th rib cut - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/21111111/)]
- 25. mla.com.au [mla.com.au]

- 26. [digicomst.ie](https://www.digicomst.ie) [[digicomst.ie](https://www.digicomst.ie)]
- 27. Comparison of methods to evaluate the chemical composition of carcass from beef cattle | [Advances in Animal Biosciences](#) | Cambridge Core [[cambridge.org](https://www.cambridge.org)]
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